

Application Notes and Protocols for UV Irradiation of Photo-Leucine Containing Peptides

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Compound of Interest		
Compound Name:	Fmoc-L-Photo-Leucine	
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This document provides a detailed guide for the experimental setup and application of UV-induced photocrosslinking of peptides containing the photo-activatable amino acid analog, photo-leucine. This technique is a powerful tool for elucidating protein-protein interactions in their native cellular environment.[1][2][3][4]

Introduction to Photo-Leucine Crosslinking

L-photo-leucine is a synthetic analog of the natural amino acid L-leucine. It possesses a diazirine ring that, upon exposure to ultraviolet (UV) light, becomes highly reactive and forms a covalent bond with nearby molecules.[1] This "zero-length" crosslinking provides high-resolution information about protein-protein interactions. Because photo-leucine closely mimics the structure of natural leucine, it can be incorporated into proteins by the cell's own translational machinery, enabling the study of interactions within living cells.

The primary application of this technique is to "trap" and identify both stable and transient protein-protein interactions. This is particularly valuable in drug development for identifying the targets of small molecules and for probing the structure of ligand binding sites.

Principle of Photo-Activation



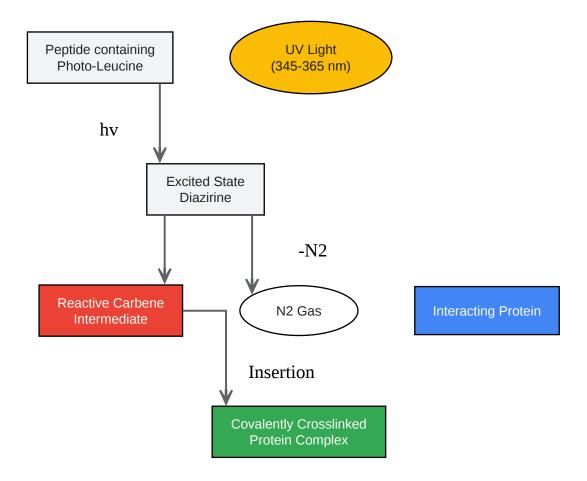




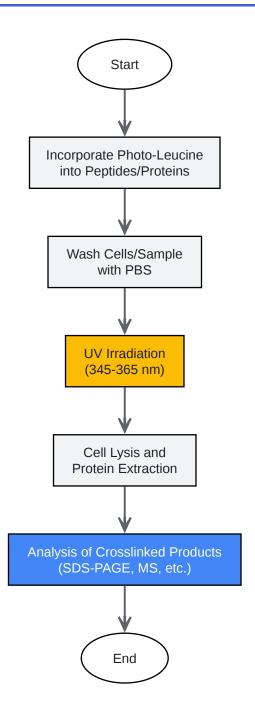
The core of this technique lies in the photo-activation of the diazirine moiety on the photo-leucine side chain. When irradiated with UV light at an optimal wavelength, the diazirine ring loses a molecule of nitrogen gas (N2) to form a highly reactive carbene intermediate. This carbene can then rapidly and non-specifically insert into C-H, N-H, or O-H bonds of nearby molecules, resulting in a stable covalent crosslink.

Photo-Activation Signaling Pathway









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